

# Application Notes and Protocols: CellTracker Red CMTPIX in Combination with GFP-Expressing Cells

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## Compound of Interest

Compound Name: CellTracker Red CMTPIX

Cat. No.: B12398355

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These application notes provide a comprehensive guide for the use of **CellTracker Red CMTPIX**, a vital fluorescent dye for long-term cell tracking, in conjunction with Green Fluorescent Protein (GFP)-expressing cells. This combination is particularly powerful for a variety of applications including co-culture analysis, cell migration and invasion assays, and monitoring cell-cell interactions.

## Introduction

**CellTracker Red CMTPIX** is a cell-permeant dye that becomes fluorescent and membrane-impermeable upon entering a living cell.<sup>[1][2]</sup> It is well-retained within cells for extended periods, typically up to 72 hours, and is passed on to daughter cells through several generations (typically 3-6 passages).<sup>[1][2]</sup> A key advantage of **CellTracker Red CMTPIX** is its low cytotoxicity at working concentrations, ensuring that cellular processes are not adversely affected.<sup>[3][4][5]</sup> Its spectral properties are well-separated from those of GFP, making it an ideal candidate for multiplexing and multicolor imaging experiments.<sup>[1][2][6]</sup>

The mechanism of action involves the dye freely passing through the cell membrane.<sup>[3][7]</sup> Once inside, the chloromethyl group on the dye reacts with intracellular thiols, a reaction mediated by glutathione S-transferase.<sup>[3][4]</sup> This covalent bonding ensures the dye is well-retained within the cell.<sup>[8]</sup>

## Data Presentation

### Spectral Properties

The spectral separation between **CellTracker Red CMTPX** and GFP is crucial for successful multiplexing, minimizing spectral bleed-through and allowing for clear differentiation between the two signals.

Fluorophore	Excitation Max (nm)	Emission Max (nm)	Recommended Laser Line	Common Filter
CellTracker Red CMTPX	577 <sup>[4][9]</sup>	602 <sup>[4][9]</sup>	561 nm <sup>[9][10]</sup>	610/20 nm <sup>[9]</sup>
Green Fluorescent Protein (GFP)	~488	~509	488 nm	510/20 nm or similar

### Reagent and Protocol Parameters

This table provides a summary of the key quantitative parameters for using **CellTracker Red CMTPX**.

Parameter	Value	Notes
Stock Solution Concentration	2 mM or 10 mM in anhydrous DMSO[11]	Aliquot and store at -20°C, protected from light. Avoid repeated freeze-thaw cycles. [1]
Working Solution Concentration	0.5 - 25 µM in serum-free medium[1]	Optimal concentration is cell-type dependent and should be determined empirically. For long-term staining or rapidly dividing cells, 5-25 µM is recommended.
Incubation Time	15 - 45 minutes at 37°C[1][3][7]	
Signal Stability	At least 72 hours[1][2][3][4]	The fluorescent signal is retained for typically 3-6 cell divisions.[1][2]

## Experimental Protocols

### I. Preparation of Reagents

#### 1. CellTracker Red CMTPX Stock Solution (2 mM):

- Allow the vial of **CellTracker Red CMTPX** (50 µg) and anhydrous DMSO to warm to room temperature.[1]
- Add 36 µL of anhydrous DMSO to the vial to create a 2 mM stock solution.[1][11]
- Mix thoroughly by vortexing until the dye is completely dissolved.
- Aliquot the stock solution into smaller volumes in microcentrifuge tubes to avoid repeated freeze-thaw cycles.[1]
- Store the aliquots at -20°C, protected from light.[1]

## 2. CellTracker Red CMTPX Working Solution:

- On the day of the experiment, thaw an aliquot of the 2 mM stock solution at room temperature.
- Dilute the stock solution in serum-free medium to the desired final concentration (typically between 0.5 - 25  $\mu$ M).[1] For example, to make a 5  $\mu$ M working solution, dilute the 2 mM stock solution 1:400 in serum-free medium.
- Pre-warm the working solution to 37°C before use.[1]

## II. Staining Protocol for Adherent Cells

- Culture your non-GFP-expressing cells on a suitable vessel (e.g., culture dish, flask, or chamber slide) until they reach the desired confluency.
- Aspirate the culture medium from the cells.
- Wash the cells once with pre-warmed, serum-free medium or PBS.
- Add the pre-warmed **CellTracker Red CMTPX** working solution to the cells, ensuring the entire surface is covered.
- Incubate the cells for 15-45 minutes at 37°C in a CO2 incubator, protected from light.[1][7]
- After incubation, aspirate the working solution.
- Wash the cells twice with pre-warmed, complete culture medium.
- Add fresh, pre-warmed complete culture medium to the cells.
- Incubate for at least 30 minutes to allow for complete hydrolysis of the dye.[12]
- The **CellTracker Red CMTPX**-labeled cells are now ready for co-culture with your GFP-expressing cells and subsequent imaging.

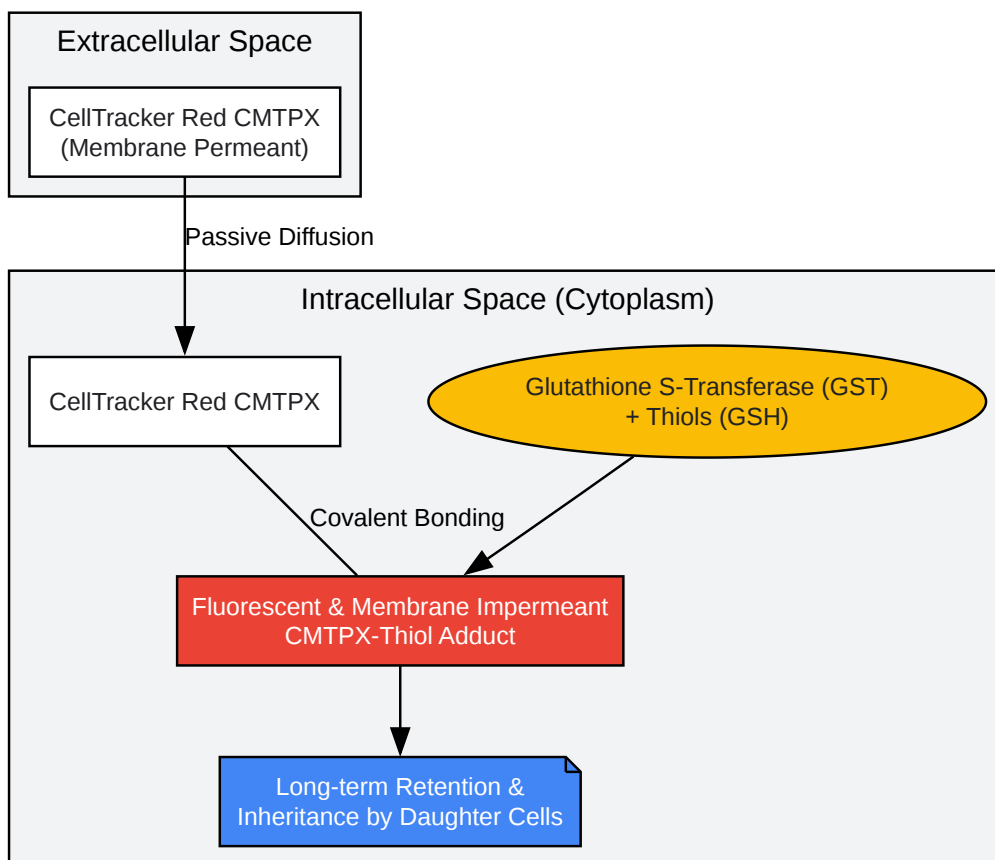
## III. Staining Protocol for Suspension Cells

- Harvest your non-GFP-expressing cells and centrifuge at a low speed (e.g., 200-300 x g) for 5 minutes.
- Aspirate the supernatant.
- Resuspend the cell pellet in the pre-warmed **CellTracker Red CMTPX** working solution at a suitable cell density (e.g.,  $1 \times 10^6$  cells/mL).[7]
- Incubate the cells for 15-45 minutes at 37°C in a CO2 incubator, protected from light, with occasional gentle mixing.[7]
- After incubation, centrifuge the cells to pellet them.[7]
- Aspirate the working solution and resuspend the cell pellet in fresh, pre-warmed complete culture medium.
- Centrifuge the cells again and resuspend in fresh complete culture medium to ensure removal of any residual dye.
- The **CellTracker Red CMTPX**-labeled cells are now ready for co-culture with your GFP-expressing cells and subsequent imaging.

## Visualizations

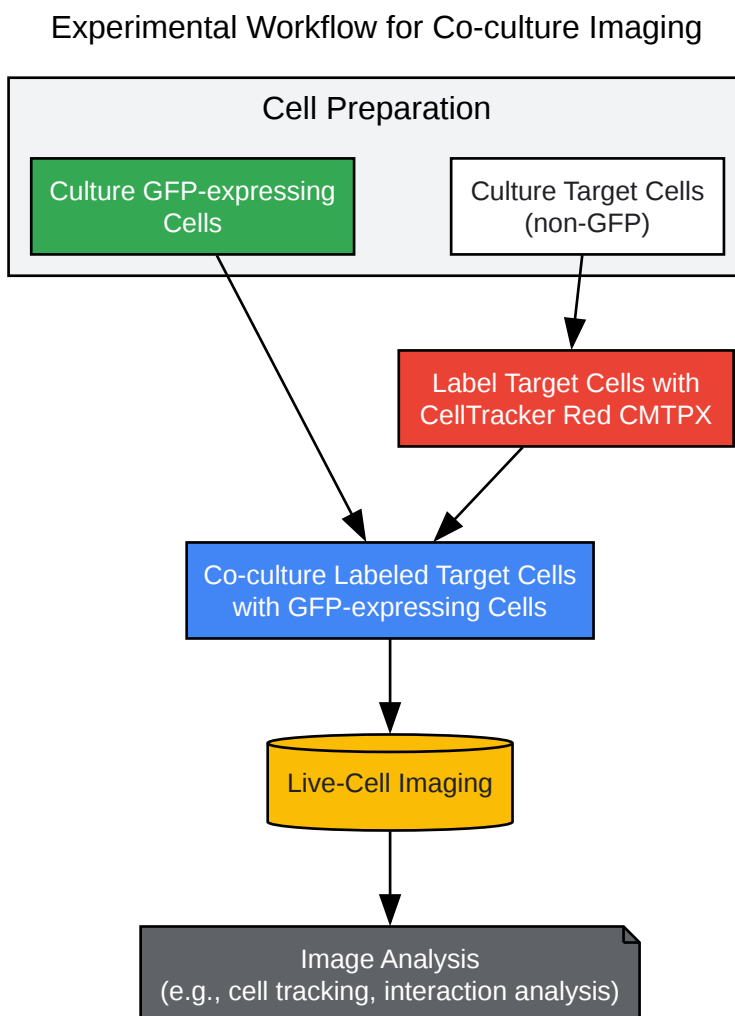
### Mechanism of CellTracker Red CMTPX Action

## Mechanism of CellTracker Red CMTPIX Action

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Caption: Mechanism of **CellTracker Red CMTPIX** cell labeling and retention.

## Experimental Workflow: Co-culture and Imaging



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Caption: Workflow for co-culturing and imaging GFP and CMTX-labeled cells.

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